

Isopropyl 3-chloropropionate structural formula

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Compound of Interest

Compound Name: *Isopropyl 3-chloropropionate*

CAS No.: 691-93-0

Cat. No.: B1266108

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An In-Depth Technical Guide to **Isopropyl 3-Chloropropionate**: Synthesis, Properties, and Applications

Authored by: A Senior Application Scientist

Abstract: This technical guide provides a comprehensive overview of **isopropyl 3-chloropropionate**, a versatile bifunctional molecule of significant interest in organic synthesis. Intended for researchers, scientists, and professionals in drug development and the chemical industries, this document delves into the structural attributes, physicochemical properties, synthesis methodologies, key chemical transformations, and strategic applications of this important intermediate. The narrative emphasizes the causal relationships behind experimental choices and is grounded in authoritative references to ensure scientific integrity.

Introduction: The Strategic Importance of Isopropyl 3-Chloropropionate

Isopropyl 3-chloropropionate (CAS No. 691-93-0) is an organic ester that has garnered considerable attention as a pivotal building block in the synthesis of a wide array of more complex molecules.^[1] Its utility stems from its bifunctional nature, incorporating both an ester group and a primary alkyl chloride.^[1] This unique combination allows for a diverse range of

chemical modifications, making it a valuable precursor in the pharmaceutical, agrochemical, and materials science sectors.[1][2] The primary reactivity of the molecule is centered around the chlorine atom, which serves as an effective leaving group in nucleophilic substitution reactions, establishing its role as a key synthon.[1]

Molecular Structure and Physicochemical Properties

The structural formula of **isopropyl 3-chloropropionate** reveals a propanoate backbone with a chlorine atom at the 3-position and an isopropyl ester group.[3][4][5] This structure is achiral.[3]

Table 1: Chemical Identifiers and Properties

Property	Value	Source(s)
IUPAC Name	propan-2-yl 3-chloropropanoate	[5]
Synonyms	Isopropyl 3-chloropropanoate, Propanoic acid, 3-chloro-, 1-methylethyl ester	[3][5][6]
CAS Number	691-93-0	[1][5][6][7]
Molecular Formula	C ₆ H ₁₁ ClO ₂	[3][4][5][6][7]
Molecular Weight	150.60 g/mol	[3][5][7]
SMILES	CC(C)OC(=O)CCCl	[3][4][5]
InChIKey	YPAMSUOJRFMSIA-UHFFFAOYSA-N	[1][3][4][6]

The physical properties of **isopropyl 3-chloropropionate** are summarized below.

Table 2: Physicochemical Data

Property	Value	Source(s)
Appearance	Colorless liquid	[8]
LogP	1.91	[6]

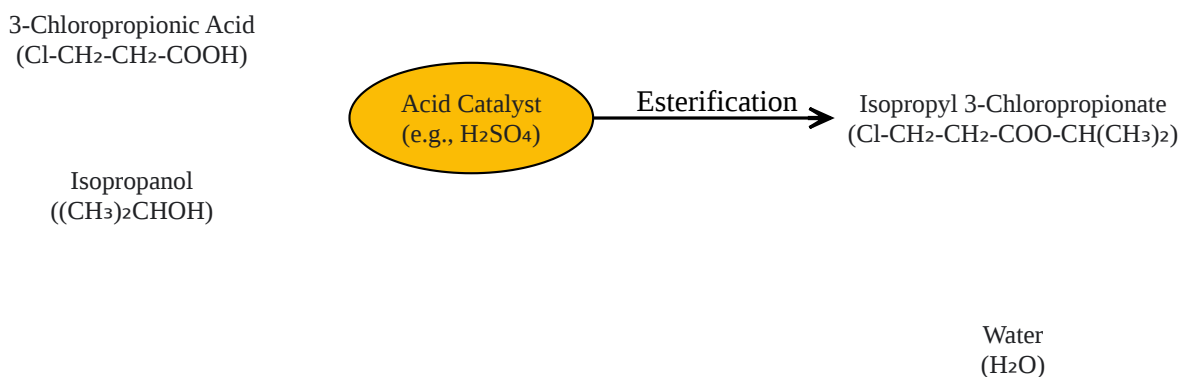
Synthesis of Isopropyl 3-Chloropropionate: Methodologies and Mechanistic Insights

The synthesis of **isopropyl 3-chloropropionate** is most commonly achieved through two primary routes: Fischer esterification of 3-chloropropionic acid and the hydrochlorination of an acrylate precursor. The choice of method is often dictated by factors such as raw material availability, desired purity, and scalability.

Fischer Esterification of 3-Chloropropionic Acid

This is a fundamental and direct method for preparing **isopropyl 3-chloropropionate**.^[1] The reaction involves the acid-catalyzed esterification of 3-chloropropionic acid with isopropanol.^[1]

Reaction Scheme:



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Caption: Fischer Esterification Synthesis Route.

Causality Behind Experimental Choices:

- **Reaction Equilibrium:** Fischer esterification is a reversible process.^[1] To drive the reaction towards the formation of the ester product and achieve high yields, Le Chatelier's principle is applied. This is typically accomplished by using an excess of one of the reactants, usually

the less expensive isopropanol, or by the continuous removal of water as it is formed, often through azeotropic distillation.[1]

- **Catalyst Selection:** The reaction rate for direct esterification can be slow.[1] To enhance the kinetics, a strong acid catalyst such as sulfuric acid or phosphoric acid is employed.[1] The catalyst functions by protonating the carbonyl oxygen of the carboxylic acid, which increases its electrophilicity and makes it more susceptible to nucleophilic attack by the hydroxyl group of isopropanol.[1]

Protocol for Synthesis via Fischer Esterification:

- **Precursor Synthesis:** 3-Chloropropionic acid can be synthesized with high purity (>95%) via the hydrochlorination of acrylic acid with dry hydrogen chloride gas.[1]
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine 3-chloropropionic acid and an excess of isopropanol (e.g., 3-5 molar equivalents).
- **Catalysis:** Add a catalytic amount of concentrated sulfuric acid (e.g., 1-2% by mole of the carboxylic acid).
- **Reaction:** Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap, driving the equilibrium towards the product.
- **Monitoring:** Monitor the progress of the reaction by tracking the amount of water collected or by analytical techniques such as gas chromatography (GC) or thin-layer chromatography (TLC).
- **Workup and Purification:** Upon completion, cool the reaction mixture and neutralize the acid catalyst with a mild base (e.g., sodium bicarbonate solution). Separate the organic layer, wash it with brine, and dry it over an anhydrous salt (e.g., MgSO_4). The crude product is then purified by distillation under reduced pressure.

Alternative Synthesis from Acrylates

An alternative approach involves the reaction of an acrylate with an alcohol in the presence of a lower acid chloride.[2] This method can circumvent the need to handle 3-chloropropionic acid

directly.[2]

Protocol Outline:

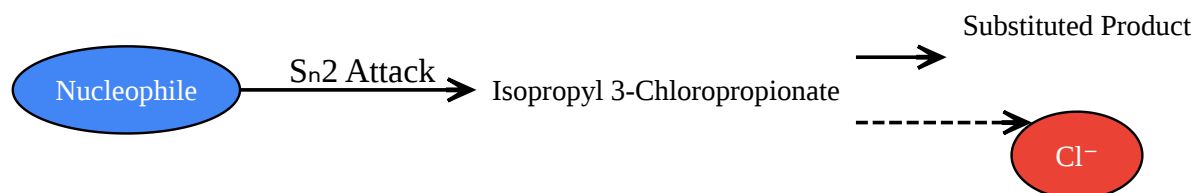
- In a water bath, dissolve the acrylate in an organic solvent.[2]
- Add anhydrous alcohol and a polymerization inhibitor.[2]
- Slowly add a lower acid chloride (e.g., acetyl chloride) dropwise at a controlled temperature (0-30°C).[2]
- Allow the reaction to proceed for several hours.[2]
- The resulting **isopropyl 3-chloropropionate** is isolated by distillation.[2]

Chemical Reactivity and Synthetic Applications

The dual functionality of **isopropyl 3-chloropropionate** makes it a versatile reagent. The primary site of reactivity is the carbon atom bonded to the chlorine, which is susceptible to nucleophilic substitution.[1]

Nucleophilic Substitution Reactions

The primary alkyl chloride in **isopropyl 3-chloropropionate** readily undergoes S_N2 (bimolecular nucleophilic substitution) reactions.[1] In this mechanism, a nucleophile attacks the electrophilic carbon, leading to the displacement of the chloride ion.[1]



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Caption: General S_N2 Reaction Pathway.

This reactivity makes **isopropyl 3-chloropropionate** an effective alkylating agent for a variety of nucleophiles, including those based on sulfur, nitrogen, and oxygen.^[1] The rate of this reaction is influenced by the strength of the nucleophile, the choice of solvent, and steric factors.^[1] Given the primary nature of the alkyl halide, steric hindrance is minimal, favoring the S_N2 pathway.^[1]

Applications in Pharmaceutical and Agrochemical Synthesis

Isopropyl 3-chloropropionate is a key intermediate in the synthesis of various biologically active molecules.^[1]

- **Pharmaceuticals:** It is used in the preparation of 3-substituted carbonyl compounds, which are precursors for aldose reductase inhibitors and potential anticonvulsants.^[1] It has also been identified as a starting material for the development of novel anticancer agents.^[1]
- **Agrochemicals:** The compound is utilized in the synthesis of biocides and herbicides.^[1]

Analytical Characterization

The identity and purity of **isopropyl 3-chloropropionate** are typically confirmed using a combination of spectroscopic and chromatographic techniques.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both 1H and ^{13}C NMR are used to confirm the structure of the molecule.^[5]
- **Mass Spectrometry (MS):** GC-MS is commonly used to determine the molecular weight and fragmentation pattern.^[5]
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups, such as the ester carbonyl stretch.^[5]
- **High-Performance Liquid Chromatography (HPLC):** Reverse-phase HPLC can be employed to assess the purity of the compound. A typical mobile phase consists of acetonitrile, water, and an acid modifier like phosphoric or formic acid.^[6]

Safety, Handling, and Storage

Hazard Identification

Isopropyl 3-chloropropionate is classified as harmful if swallowed (Acute Toxicity 4).^[5]

GHS Hazard Information:

- Pictogram:
- Signal Word: Warning
- Hazard Statement: H302: Harmful if swallowed.^[5]

Handling and Personal Protective Equipment (PPE)

Standard laboratory safety precautions should be observed when handling this compound. This includes the use of:

- Safety glasses or goggles
- Chemical-resistant gloves
- A lab coat
- Working in a well-ventilated area or a fume hood

Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Conclusion

Isopropyl 3-chloropropionate is a valuable and versatile chemical intermediate with a well-established role in organic synthesis. Its bifunctional nature, coupled with its straightforward synthesis, makes it an attractive building block for the construction of a wide range of target molecules in the pharmaceutical, agrochemical, and other chemical industries. A thorough understanding of its synthesis, reactivity, and handling is crucial for its effective and safe utilization in research and development.

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